

molecular weight of endo-BCN-PEG3-NH-Boc

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Compound of Interest		
Compound Name:	endo-BCN-PEG3-NH-Boc	
Cat. No.:	B607317	Get Quote

An in-depth analysis of **endo-BCN-PEG3-NH-Boc** reveals a consistent molecular profile across various suppliers, solidifying its identity for research and development applications. This technical overview provides key quantitative data and structural information for this bifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Quantitative Data Summary

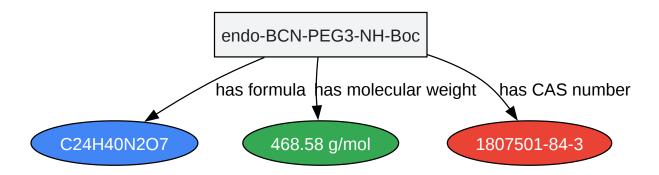
The molecular characteristics of **endo-BCN-PEG3-NH-Boc** have been verified across multiple sources, ensuring a high degree of confidence for researchers and drug development professionals. The key quantitative data are summarized in the table below for straightforward reference.

Parameter	Value	Source(s)
Molecular Weight	468.58 g/mol	[1][2][3]
468.6 g/mol	[4]	
Molecular Formula	C24H40N2O7	[1][3][4]
CAS Number	1807501-84-3	[2][3][4]

Compound Identification

The logical relationship between the various identifiers for **endo-BCN-PEG3-NH-Boc** is illustrated in the following diagram. This visualization clarifies how the common name, chemical formula, and CAS number are all linked to the same chemical entity.





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Compound Identifier Relationships

Experimental Protocols

Detailed experimental protocols for the use of **endo-BCN-PEG3-NH-Boc** are specific to the application (e.g., PROTAC synthesis, bioconjugation) and are typically developed by the enduser. For general guidance on click chemistry and bioconjugation techniques involving BCN reagents, it is recommended to consult scientific literature and established laboratory methods. The provided search results did not contain specific experimental protocols.

Signaling Pathways

endo-BCN-PEG3-NH-Boc is a synthetic linker and as such is not directly involved in biological signaling pathways. Its utility lies in its ability to connect a ligand for a target protein to a ligand for an E3 ubiquitin ligase, thereby inducing targeted protein degradation via the ubiquitin-proteasome system. The specific signaling pathways affected would be those in which the targeted protein is involved. The provided search results did not contain information on signaling pathways.

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